

The Selective PI3K δ Inhibitor LTURM 36: A Technical Overview

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Compound of Interest

Compound Name: *Lturm 36*
Cat. No.: *B15579307*

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LTURM 36 is a potent and selective small molecule inhibitor targeting the delta isoform of phosphoinositide 3-kinase (PI3K δ). As a member of the 8-aryl-substituted-1,3-benzoxazine chemical series, it has demonstrated significant anti-proliferative effects in specific cancer cell lines, positioning it as a valuable tool for cancer research and potential therapeutic development. This technical guide provides a comprehensive overview of **LTURM 36**, its molecular target, and the experimental methodologies used in its characterization.

Core Target and Mechanism of Action

The primary molecular target of **LTURM 36** is the p110 δ catalytic subunit of the Class IA phosphoinositide 3-kinases (PI3Ks). The PI3K family of lipid kinases is integral to the PI3K/AKT/mTOR signaling pathway, a critical cascade that regulates a multitude of cellular functions, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a frequent driver in the development and progression of numerous cancers.

Upon activation by upstream signaling, typically from receptor tyrosine kinases (RTKs) or G protein-coupled receptors (GPCRs), PI3K δ phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol-3,4,5-

triphosphate (PIP3). PIP3 recruits and activates downstream effectors, most notably the serine/threonine kinase AKT. Activated AKT, in turn, phosphorylates a wide array of substrates, leading to the promotion of cell survival and proliferation. **LTURM 36** exerts its inhibitory effect by competing with ATP in the catalytic site of PI3K δ , thereby blocking the production of PIP3 and suppressing the downstream pro-survival signaling cascade.

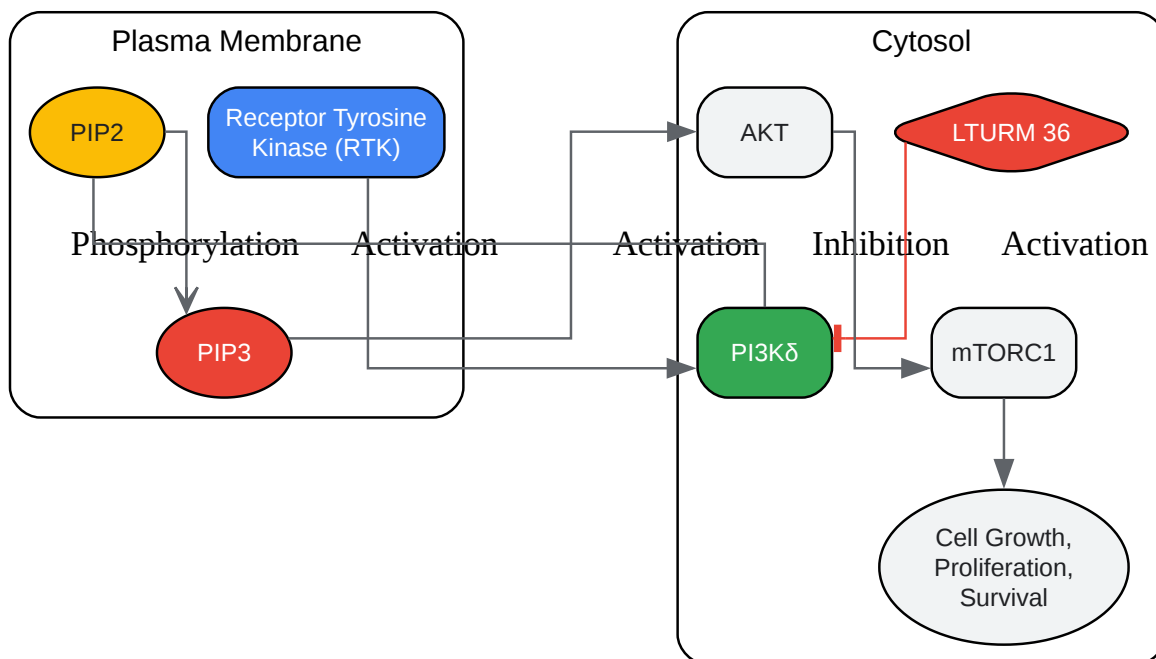
Quantitative Data

The inhibitory activity of **LTURM 36** against PI3K isoforms and its anti-proliferative effects have been quantified in biochemical and cell-based assays.

Parameter	Target/Cell Line	Value	Reference
IC50	PI3K δ	0.64 μ M	[1] [2]
IC50	PI3K β	5.0 μ M	[1] [2]
Anti-proliferative Activity	A498 Renal Cancer Cells	Strong	[1] [2]

Signaling Pathway

The following diagram illustrates the canonical PI3K/AKT/mTOR signaling pathway and the point of inhibition by **LTURM 36**.



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PI3K/AKT/mTOR signaling pathway with **LTURM 36** inhibition.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

PI3Kδ Enzymatic Assay (ADP-Glo™ Luminescence-Based Assay)

This protocol outlines a method to determine the in vitro inhibitory activity of **LTURM 36** against the PI3Kδ isoform by measuring the amount of ADP produced in the kinase reaction.

1. Reagent Preparation:

- **LTURM 36:** Prepare a 10 mM stock solution in DMSO. Create a serial dilution in the kinase assay buffer to achieve the desired final concentrations.
- **PI3Kδ Enzyme:** Use purified, recombinant human PI3Kδ (e.g., p110δ/p85α). Dilute the enzyme to the desired concentration in kinase dilution buffer.

- Substrate: Prepare a solution of phosphatidylinositol-4,5-bisphosphate (PIP2) substrate in the kinase assay buffer.
- ATP: Prepare a solution of ATP in the kinase assay buffer.
- Kinase Assay Buffer: (e.g., 50 mM HEPES, pH 7.5; 50 mM NaCl; 3 mM MgCl₂; 0.025 mg/ml BSA).

2. Assay Procedure:

- Add the serially diluted **LTURM 36** or DMSO (vehicle control) to the wells of a 384-well plate.
- Add the diluted PI3K δ enzyme solution to each well and incubate at room temperature for 15-30 minutes to allow for inhibitor binding.
- Initiate the kinase reaction by adding a mixture of the PIP2 substrate and ATP.
- Incubate the reaction at 30°C for 60 minutes.
- Stop the reaction and deplete the remaining ATP by adding ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
- Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30-60 minutes at room temperature.
- Measure the luminescence using a plate reader.

3. Data Analysis:

- The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity.
- Plot the percentage of kinase inhibition against the logarithm of the **LTURM 36** concentration.
- Calculate the IC₅₀ value by fitting the data to a four-parameter logistic curve.

Anti-Proliferative Activity Assay (Sulforhodamine B Assay)

This protocol is based on the NCI-60 screen methodology and is used to assess the anti-proliferative effect of **LTURM 36** on adherent cancer cell lines like A498.

1. Cell Culture and Treatment:

- **Cell Plating:** Inoculate A498 renal cancer cells into 96-well microtiter plates at a predetermined density (e.g., 5,000-40,000 cells/well) in RPMI 1640 medium supplemented with 5% fetal bovine serum and 2 mM L-glutamine.
- **Incubation:** Incubate the plates for 24 hours at 37°C, 5% CO₂, 95% air, and 100% relative humidity to allow for cell attachment.
- **Compound Addition:** Add a serial dilution of **LTURM 36** (solubilized in DMSO and further diluted in medium) to the wells. Include a vehicle-only control (DMSO).
- **Exposure:** Incubate the cells with the compound for 48 hours.

2. Cell Fixation and Staining:

- **Fixation:** Gently add cold trichloroacetic acid (TCA) to each well to a final concentration of 10% and incubate for 1 hour at 4°C to fix the cells.
- **Washing:** Wash the plates five times with deionized water to remove TCA, medium, and non-adherent cells. Air dry the plates completely.
- **Staining:** Add Sulforhodamine B (SRB) solution (0.4% w/v in 1% acetic acid) to each well and incubate at room temperature for 10-30 minutes.
- **Washing:** Quickly wash the plates five times with 1% acetic acid to remove unbound SRB dye. Air dry the plates.

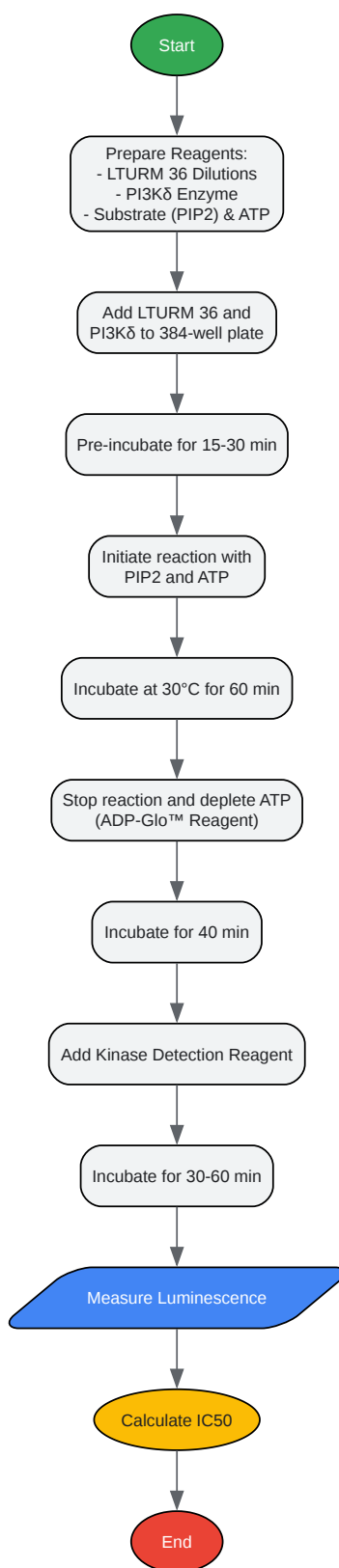
3. Quantification:

- Solubilization: Add 10 mM Tris base solution (pH 10.5) to each well to solubilize the protein-bound SRB dye.
- Absorbance Reading: Measure the optical density (OD) at 515 nm using an automated plate reader.

4. Data Analysis:

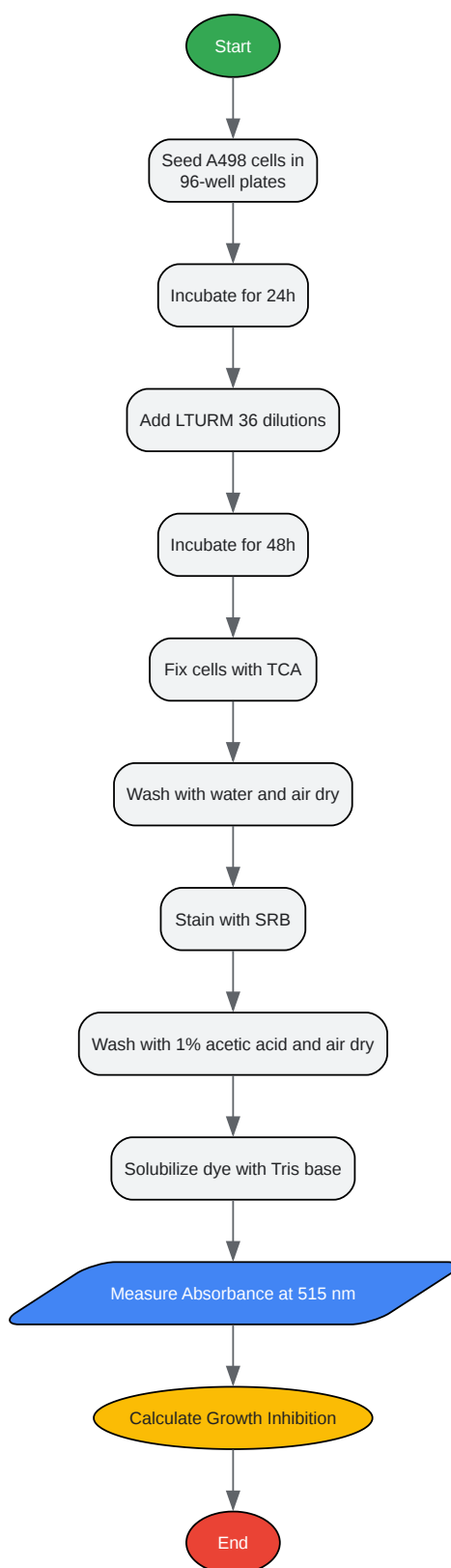
- The OD is directly proportional to the total protein mass and thus the number of viable cells.
- The percentage of growth inhibition is calculated relative to the vehicle-treated control wells.

Experimental Workflow Diagrams



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Workflow for the PI3Kδ Enzymatic Inhibition Assay.



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Workflow for the Sulforhodamine B (SRB) Anti-Proliferative Assay.

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References

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